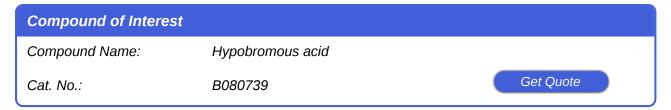


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A Technical Guide to Hypobromous Acid: Formula, Structure, and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Hypobromous acid (HOBr) is a weak, unstable inorganic acid that serves as a potent oxidizing and brominating agent. It is a key reactive oxygen species in biological immune responses and is utilized commercially as a disinfectant, bleach, and deodorant.[1][2][3][4] This technical guide provides a comprehensive overview of the chemical formula, molecular structure, physicochemical properties, and detailed experimental protocols for the synthesis of **hypobromous acid**. It is intended for researchers, scientists, and professionals in drug development who require a deep understanding of this reactive halogen species for laboratory and industrial applications.

Chemical Formula and Molecular Structure

Hypobromous acid is represented by the chemical formula HOBr or HBrO.[3][5] The bromine atom in HOBr exists in the +1 oxidation state.[1][3][4]

Molecular Structure: The molecule adopts a bent or V-shaped geometry, analogous to water and hypochlorous acid.[6][7] This structure is a consequence of the central oxygen atom being bonded to one hydrogen and one bromine atom, with two non-bonding lone pairs of electrons. These lone pairs exert greater repulsion than the bonding pairs, compressing the H-O-Br bond angle. The molecule is polar due to its asymmetrical geometry and the polarity of the O-H and O-Br bonds.[7]





Physicochemical and Structural Properties

The quantitative properties of **hypobromous acid** are summarized in the tables below. These values are compiled from various experimental and computational studies.

Table 1: General Physicochemical Properties

Property	Value	References
Molar Mass	96.911 g/mol	[3][4][6]
Appearance	Occurs only in solution; pale yellow color	[5]
Density	2.470 g/cm ³	[3][4][6]
Boiling Point	20-25 °C (decomposes)	[3][6]
Acidity (pKa)	8.60-8.65	[2][3][6][8][9]

Table 2: Molecular Structure Parameters

Parameter	Value	Method	References
H-O-Br Bond Angle	~102.3°	Experimental	[10]
~110.4°	Not Specified	[7]	
O-H Bond Length	0.97 Å (0.097 nm)	Not Specified	[7]
O-Br Bond Length	1.80 Å (0.18 nm)	Not Specified	[7]
1.834 Å	Experimental		

Table 3: Spectroscopic Data (Vibrational Frequencies)

Vibrational Mode	Frequency (cm ⁻¹)	Phase	References
OH Stretch	3614.90	Gas	
Bend	1162.57	Gas	
OBr Stretch	620.23	Gas	_



Synthesis and Experimental Protocols

Hypobromous acid is unstable and is typically prepared in aqueous solution for immediate use (in situ).[2] Several methods exist for its synthesis, from classic laboratory preparations to controlled industrial generation.

Protocol 1: Laboratory Synthesis via Bromine Water and Silver(I) Oxide

This method produces a relatively pure solution of **hypobromous acid** by precipitating the bromide byproduct as insoluble silver bromide.

Reaction: $2Br_2 + Ag_2O + H_2O \rightarrow 2HOBr + 2AgBr(s)$

Materials:

- Bromine (Br₂)
- Silver(I) oxide (Ag₂O), finely powdered
- · Distilled water
- Magnetic stirrer and stir bar
- Filtration apparatus (e.g., Buchner funnel, filter paper)
- · Ice bath

Procedure:

- Prepare Bromine Water: In a fume hood, cautiously add a small amount of liquid bromine to cold distilled water in a flask. Stir until the bromine has dissolved to create a saturated or near-saturated orange-colored solution.
- Cool the Solution: Place the flask containing the bromine water in an ice bath and allow it to cool to near 0 °C.



- Add Silver(I) Oxide: While vigorously stirring the cold bromine water, slowly add small portions of finely powdered silver(I) oxide. The reaction is exothermic; maintain the temperature below 5 °C.
- Monitor Reaction: Continue adding silver(I) oxide until the orange color of the bromine water disappears, indicating the consumption of Br₂. A pale yellow precipitate of silver bromide (AgBr) will form.
- Isolate Product: Immediately filter the cold solution using a Buchner funnel to remove the precipitated silver bromide. The filtrate is a dilute aqueous solution of **hypobromous acid**.
- Storage and Use: The resulting HOBr solution is unstable and should be kept cold, protected from light, and used promptly.

Protocol 2: On-Site Industrial Generation for Disinfection

This is a common commercial method for producing **hypobromous acid** for water treatment, which involves the reaction of a bromide precursor with a hypochlorite source.[1]

Reaction: HBr + NaOCl → HOBr + NaCl

Materials & Equipment:

- Hydrogen bromide (HBr) solution (e.g., 48%)
- Sodium hypochlorite (NaOCI) solution (industrial bleach, e.g., 12.5%)
- Process water for dilution
- Chemical metering pumps for HBr and NaOCI
- In-line static mixer or a stirred blending tank
- pH meter and controller
- Safety equipment for handling corrosive chemicals



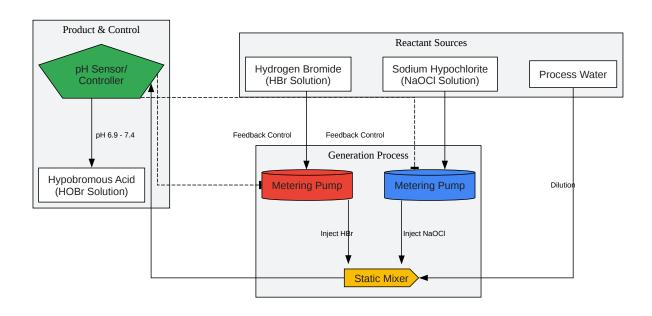




Procedure (In-Line Blending):

- System Setup: Configure two chemical metering pumps to inject HBr and NaOCI into a
 process water line. The injection points should be sequential, with the HBr injected just
 upstream of the NaOCI to prevent scale buildup in the bleach injector.[1]
- Set Stoichiometry: Adjust the pump flow rates to achieve a near 1:1 molar ratio of HBr to NaOCI.
- Dilution: The process water flow rate should be set to achieve the target final concentration of HOBr, typically between 100-300 ppm.[1]
- Mixing: Pass the combined stream through a static mixer to ensure rapid and complete reaction. The reaction is typically complete within seconds.[1]
- pH Control: Install a pH probe downstream of the mixer. The pH of the final solution should be controlled to be within the range of 6.9–7.4 for optimal HOBr stability and efficacy.[1] Adjust the relative pumping rates of the acid (HBr) and base (NaOCI) to maintain this pH.
- Concentration Verification: The concentration of the generated **hypobromous acid** (reported as available bromine) can be verified using a DPD (N,N-diethyl-p-phenylenediamine) test kit or standard iodometric titration methods.[1]





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Fig 1. Workflow for on-site generation of hypobromous acid.

Biological Production and Significance

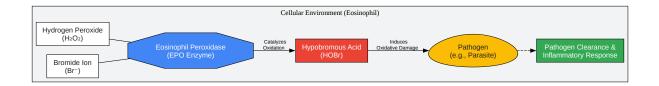
In vertebrates, **hypobromous acid** is endogenously produced by the enzyme eosinophil peroxidase (EPO), which is found in eosinophils, a type of white blood cell. This process is a critical part of the innate immune response, particularly against parasites.[1][4] The enzyme catalyzes the oxidation of bromide ions (Br⁻) using hydrogen peroxide (H₂O₂).[1][2]

Reaction: Br⁻ + H₂O₂ --(Eosinophil Peroxidase)--> HOBr + OH⁻

While the plasma concentration of bromide is much lower than chloride, the resulting HOBr is a powerful electrophile and cytotoxic agent that contributes to pathogen clearance and



inflammatory responses.[1]



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Fig 2. Biological pathway for **hypobromous acid** production.

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